

Essential Safety and Logistical Information for Handling Methyl o-toluate

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Compound of Interest

Compound Name: **Methyl o-toluate**

Cat. No.: **B1328919**

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This document provides crucial safety and logistical information for the handling of **Methyl o-toluate** (CAS No. 89-71-4), including detailed operational and disposal plans to minimize risk and ensure procedural clarity.

Chemical Identifier:

- Name: **Methyl o-toluate**
- Synonyms: Methyl 2-methylbenzoate, o-Toluic acid methyl ester
- CAS Number: 89-71-4
- Molecular Formula: C₉H₁₀O₂

Hazard Identification and Classification

Methyl o-toluate is classified as a hazardous substance. It is a combustible liquid that can cause skin and serious eye irritation.[1][2][3] Inhalation of vapors may also lead to respiratory irritation.[2][3]

GHS Hazard Statements:

- H315: Causes skin irritation[2][3]

- H319: Causes serious eye irritation[2][3]
- H335: May cause respiratory irritation[2][3]

Personal Protective Equipment (PPE)

Due to the hazardous nature of **Methyl o-toluate**, the use of appropriate personal protective equipment is mandatory.

Eye and Face Protection:

- Wear chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1] A face shield may be necessary for splash protection.

Skin Protection:

- Hand Protection: Chemical-resistant gloves are required. While specific breakthrough times for **Methyl o-toluate** are not readily available, gloves made of the following materials are generally recommended:
 - Nitrile rubber
 - Neoprene
 - Butyl rubber
 - Natural rubber
 - PVC It is crucial to inspect gloves for any signs of degradation before use and to follow the manufacturer's guidelines regarding permeability and breakthrough times.[1]
- Body Protection: Wear appropriate protective clothing, such as a lab coat, to prevent skin exposure.[1]

Respiratory Protection:

- Under normal laboratory conditions with adequate ventilation, respiratory protection is typically not required.[1]
- In situations where ventilation is insufficient, during large-scale operations, or in case of a spill, a NIOSH/MSHA or European Standard EN 136 approved respirator with an organic vapor cartridge should be used.[3]

Quantitative Data

Extensive searches for specific quantitative data regarding glove breakthrough times and occupational exposure limits for **Methyl o-toluate** did not yield established values from major regulatory bodies. One safety data sheet explicitly states that this product does not contain any hazardous materials with occupational exposure limits established by region-specific regulatory bodies.[2] In the absence of this data, a conservative approach to safety is strongly advised.

Data Type	Value
Glove Breakthrough Time	Data not available. Refer to manufacturer recommendations for general chemical resistance.
Occupational Exposure Limits	Not established by OSHA, NIOSH, or ACGIH.

Operational Plan

A systematic approach to handling **Methyl o-toluate** is essential to ensure safety.

1. Pre-Operational Checks:

- Verify that the safety shower and eyewash station are accessible and operational.
- Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
- Confirm that all necessary PPE is available and in good condition.
- Have spill control materials (e.g., absorbent pads, inert absorbent material like sand or vermiculite) readily available.

2. Handling Procedure:

- Always work within a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- Don the appropriate PPE (gloves, safety goggles, lab coat) before handling the chemical.
- Avoid direct contact with skin and eyes.
- Keep the container tightly closed when not in use.
- Prevent the release of vapors into the work environment.
- After handling, wash hands thoroughly with soap and water.[\[3\]](#)

3. Post-Operational Procedure:

- Securely close the container of **Methyl o-toluate**.
- Clean the work area and any equipment used.
- Properly remove and dispose of contaminated gloves and any other disposable PPE.
- Wash hands again before leaving the laboratory.

Disposal Plan

All waste containing **Methyl o-toluate** must be treated as hazardous waste.

1. Waste Collection:

- Collect all **Methyl o-toluate** waste, including contaminated materials like absorbent pads and disposable PPE, in a designated and clearly labeled hazardous waste container.
- Do not mix with other waste streams unless compatibility has been confirmed.

2. Storage of Waste:

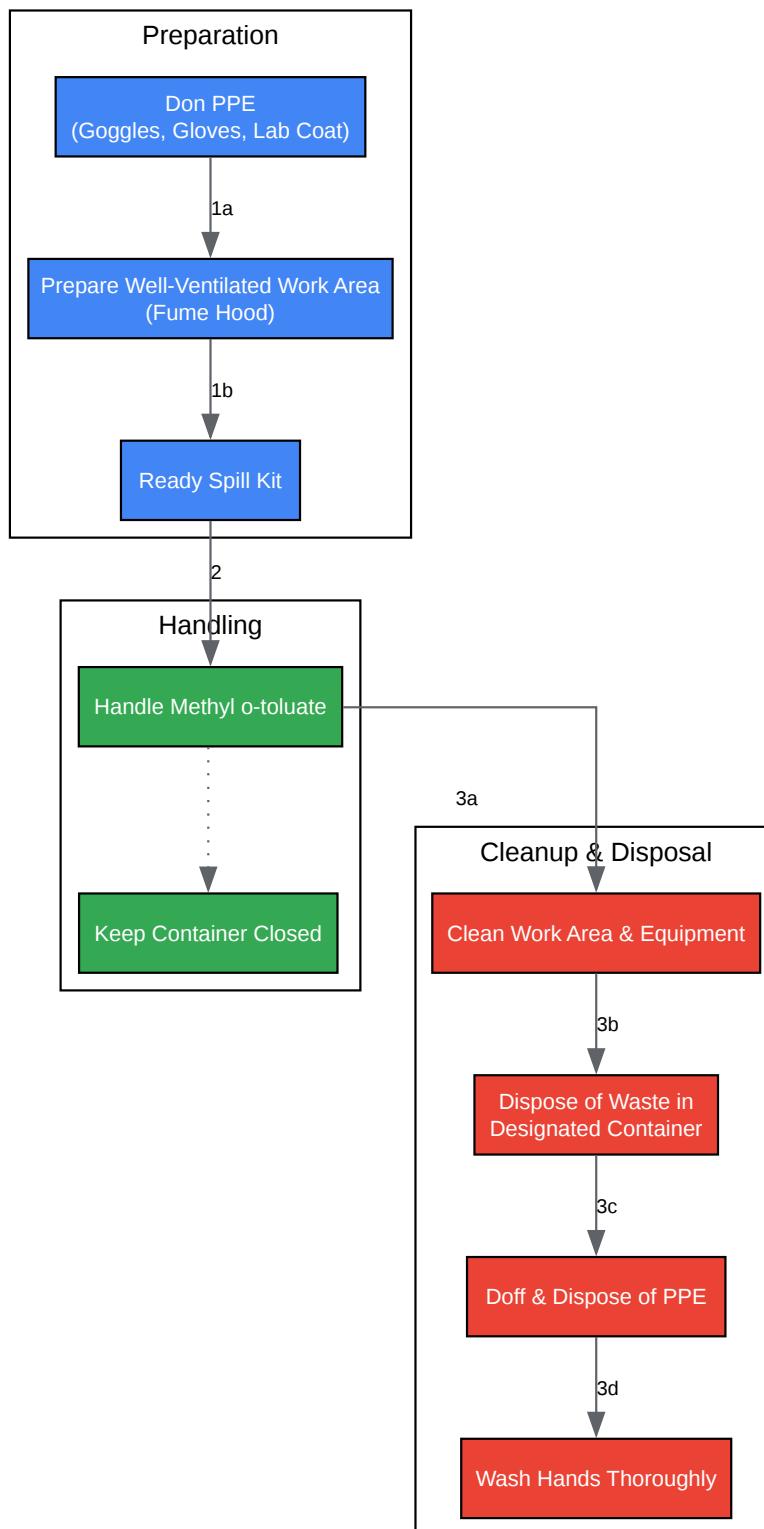
- Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[2]
- Keep the container tightly closed.

3. Disposal:

- Dispose of the hazardous waste through an approved waste disposal plant.[3] Adhere to all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Diagram

Safe Handling Workflow for Methyl o-toluate

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Caption: Workflow for the safe handling of **Methyl o-toluate**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Methyl o-toluate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1328919#personal-protective-equipment-for-handling-methyl-o-toluate>

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